

# An In-depth Technical Guide to 1,3,5-Triphenyl-1,5-pentanedione

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## Compound of Interest

Compound Name: 1,3,5-Triphenyl-1,5-pentanedione

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This guide provides a comprehensive overview of **1,3,5-triphenyl-1,5-pentanedione**, including its chemical identity, physicochemical properties, a proposed synthetic route, and potential biological applications based on related structures.

## Chemical Identity and Nomenclature

The unequivocally accepted IUPAC name for the compound is **1,3,5-triphenyl-1,5-pentanedione**.<sup>[1][2][3]</sup> It is also commonly referred to as 1,3,5-triphenylpentane-1,5-dione.<sup>[2][4][5]</sup> This molecule is a symmetrical diketone with a central phenyl group attached to the third carbon of a five-carbon chain, and terminal phenyl groups attached to the carbonyl carbons.

## Physicochemical and Spectroscopic Data

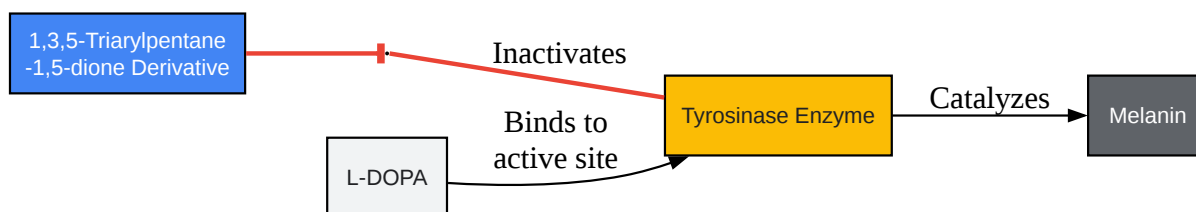
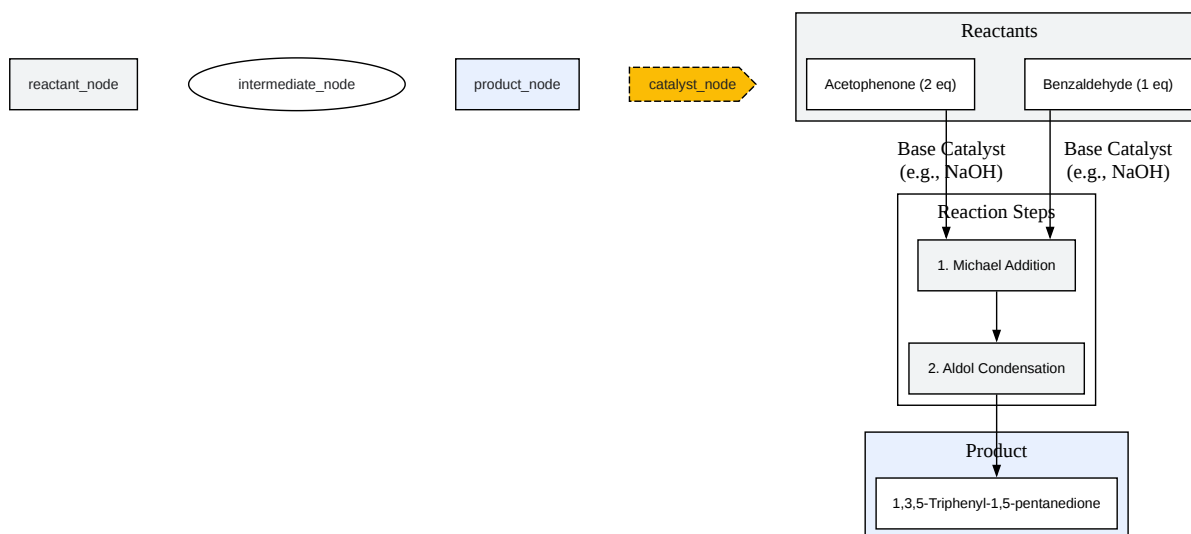
The known properties of **1,3,5-triphenyl-1,5-pentanedione** are summarized in the table below. This data is essential for its identification, purification, and handling in a laboratory setting.

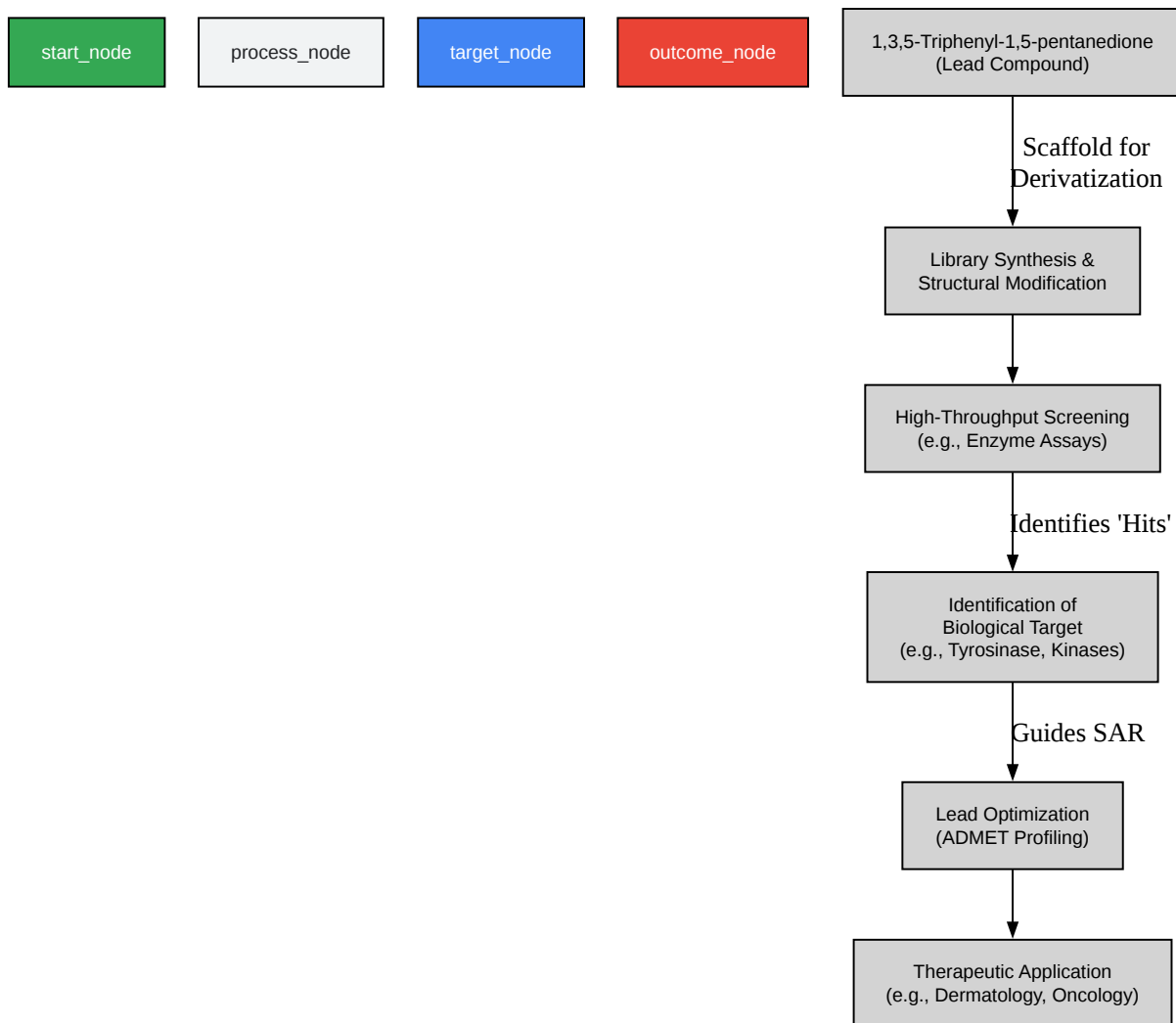
Property	Value	Source
CAS Registry Number	6263-84-9	[1][2][3][4][6][7]
Molecular Formula	C <sub>23</sub> H <sub>20</sub> O <sub>2</sub>	[1][3][6]
Molecular Weight	328.40 g/mol	[1][4][6]
Melting Point	85 °C	[4]
Boiling Point (Predicted)	509.4 ± 50.0 °C	[4]
Density (Predicted)	1.127 ± 0.06 g/cm <sup>3</sup>	[4]
Appearance	Not specified (typically solid)	
Solubility	Not specified	
Spectroscopic Data	IR and Mass Spectrometry data are available through the NIST WebBook.[1]	

## Proposed Synthesis: Experimental Protocol

While specific literature detailing the synthesis of **1,3,5-triphenyl-1,5-pentanedione** is not abundant, a logical and efficient synthetic route can be proposed based on established organic chemistry principles, such as the Michael addition followed by an Aldol-type reaction. A study on the green synthesis of analogous 1,3,5-triarylpentane-1,5-diones provides a strong basis for this proposed protocol.[8]

The proposed reaction involves a base-catalyzed condensation of acetophenone and benzaldehyde.





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